"protocol for the synthesis of Methyl Pamplemousse"

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Compound of Interest

Compound Name:	*6,6-Dimethoxy-2,5,5-trimethylhex-2-ene*
CAS No.:	*67674-46-8*
Cat. No.:	*B1294712*

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An Application Guide to the Synthesis of Methyl Pamplemousse

Abstract

Methyl Pamplemousse®, known chemically as 1,1-Dimethoxy-2,2,5-trimethyl-4-hexene, is a cornerstone synthetic fragrance ingredient renowned for its vibrant, bitter grapefruit peel aroma.[1][2] Its unique scent profile and excellent stability in alkaline media, such as soaps and detergents, make it a versatile and highly valued component in modern perfumery.[2][3] This document provides a comprehensive guide for the laboratory-scale synthesis of Methyl Pamplemousse. We will detail a robust two-step synthetic pathway, beginning with the α-alkylation of isobutyraldehyde to form a key aldehyde intermediate, followed by its conversion to the final dimethyl acetal product. This guide emphasizes the mechanistic rationale behind the chosen methodologies, provides detailed experimental protocols, and outlines essential safety and characterization procedures tailored for researchers in organic synthesis and fragrance chemistry.

Introduction to Methyl Pamplemousse

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Methyl Pamplemousse® (a trade name of Givaudan), also marketed as Amarocit® (Symrise), is a synthetic acetal that does not occur in nature.[1][2] It possesses a distinctively fresh and citrusy character reminiscent of grapefruit, but it is the defining bitter and zesty quality that distinguishes it from other citrus notes.[4] This bitterness, often associated with the rind, provides a sophisticated and modern top note in fragrance compositions.[3] Its application is widespread, featuring in numerous iconic colognes and fine fragrances, where it can be used to boost vetiver accords or add a sparkling quality to citrus blends.[4][5]

The stability of the acetal functional group is a key attribute, rendering it more resilient to degradation in various product bases compared to the aldehydes and terpenes found in natural citrus oils.[4] This makes it particularly suitable for functional perfumery in products like soaps, where alkaline conditions can be challenging for other fragrance ingredients.[2]

Overall Synthetic Strategy

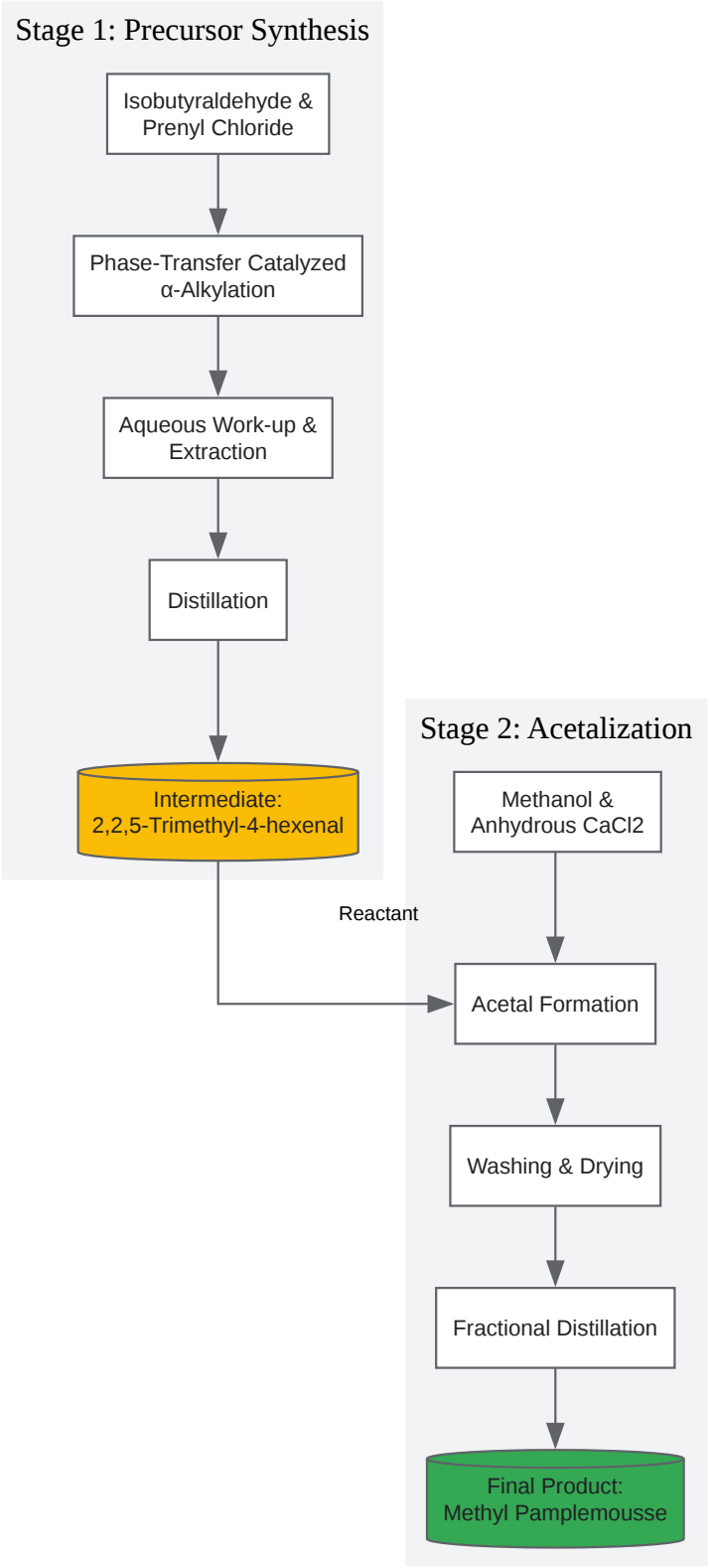
The synthesis of Methyl Pamplemousse is efficiently achieved through a two-stage process. This strategy is designed to first construct the core carbon skeleton of the precursor aldehyde, followed by the protection of the aldehyde functional group as a dimethyl acetal, which constitutes the final product.

- Stage 1: α-Alkylation for Precursor Synthesis. The synthesis begins with the formation of the C9 aldehyde, 2,2,5-trimethyl-4-hexenal. This is achieved via the α-alkylation of isobutyraldehyde with prenyl chloride. This reaction is effectively carried out under phase-transfer catalysis (PTC) conditions, which facilitates the reaction between the water-soluble enolate and the organic-soluble alkylating agent.[6]

- Stage 2: Acetalization. The precursor aldehyde is then converted to Methyl Pamplemousse through an acetalization reaction with methanol. This step utilizes anhydrous calcium chloride, which serves as both a Lewis acid catalyst and a dehydrating agent to drive the equilibrium towards the acetal product.[3]

The complete experimental workflow is depicted below.

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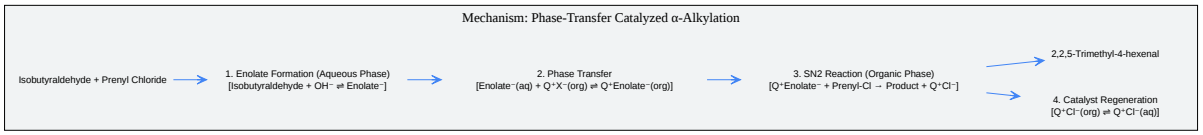
Caption: Overall workflow for the synthesis of Methyl Pamplemousse.

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Experimental Protocols

Stage 1: Synthesis of 2,2,5-Trimethyl-4-hexenal

Principle & Mechanism: This step involves the alkylation of the α-carbon of isobutyraldehyde. The reaction proceeds via an enolate intermediate. An aqueous solution of a strong base (e.g., sodium hydroxide) deprotonates the acidic α-hydrogen of isobutyraldehyde to form a resonance-stabilized enolate anion.[7] Because the alkylating agent, prenyl chloride, is soluble in an organic solvent and the enolate is formed in the aqueous phase, a phase-transfer catalyst (PTC) such as a quaternary ammonium salt (e.g., tetrabutylammonium bromide) is essential. The PTC transports the enolate anion from the aqueous phase into the organic phase, where it can react with prenyl chloride in a classic SN2 nucleophilic substitution to form the new carbon-carbon bond.[8][9]



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Caption: Mechanism of the phase-transfer catalyzed alkylation.

Materials and Reagents:

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Reagent/Material	Molar Mass (g/mol)	Quantity (moles)	Quantity (mass/vol)
Isobutyraldehyde	**72.11**	**1.2**	**86.5 g (110 mL)**
Prenyl Chloride	104.57	1.0	104.6 g (113 mL)
Sodium Hydroxide	40.00	1.2	48.0 g
Tetrabutylammonium Bromide	322.37	0.02	6.45 g
Toluene	-	-	400 mL
Deionized Water	-	-	400 mL
Diethyl Ether	-	-	For extraction
Saturated NaCl (brine)	-	-	For washing

| Anhydrous $MgSO_4$ | - | - | For drying |

Protocol:

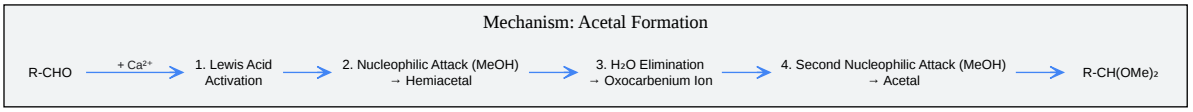
- Setup: Assemble a 2 L three-neck round-bottom flask equipped with a mechanical stirrer, a dropping funnel, and a reflux condenser with a nitrogen inlet.
- Initial Charge: To the flask, add sodium hydroxide (48.0 g) dissolved in deionized water (400 mL), toluene (400 mL), and tetrabutylammonium bromide (6.45 g).
- Reagent Addition: Begin vigorous stirring to create an emulsion. Add isobutyraldehyde (110 mL) to the flask.
- Slowly add prenyl chloride (113 mL) dropwise from the dropping funnel over a period of 2 hours. An exothermic reaction will occur; maintain the internal temperature between 30-40 °C using a water bath if necessary.
- Reaction: After the addition is complete, continue stirring vigorously at room temperature for 12-18 hours. Monitor the reaction progress by taking small aliquots of the organic layer and analyzing by GC-MS.

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- Work-up: Once the reaction is complete, stop stirring and allow the layers to separate. Transfer the entire mixture to a separatory funnel.
- Remove the lower aqueous layer. Wash the organic layer sequentially with 200 mL of deionized water, 200 mL of 1 M HCl, and finally 200 mL of saturated brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate, filter, and remove the toluene under reduced pressure using a rotary evaporator.
- Purification: Purify the resulting crude oil by vacuum distillation to yield 2,2,5-trimethyl-4-hexenal as a colorless liquid.

Stage 2: Synthesis of Methyl Pamplemousse (Acetalization)

Principle & Mechanism: Acetal formation is a reversible acid-catalyzed reaction. The aldehyde is first protonated by a Lewis acid (in this case, the Ca^{2+} ion acts as one) to increase its electrophilicity. Two equivalents of methanol then add to the carbonyl carbon. The first addition forms a hemiacetal intermediate. Subsequent protonation of the hydroxyl group of the hemiacetal allows for the elimination of a water molecule, forming a resonance-stabilized oxocarbenium ion. The final step is the attack of a second methanol molecule on this intermediate, followed by deprotonation, to yield the stable acetal. Anhydrous calcium chloride is crucial as it both catalyzes the reaction and sequesters the water produced, driving the equilibrium toward the product side.[10][11]



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Caption: Simplified mechanism of acid-catalyzed acetal formation.

Materials and Reagents:

Reagent/Material	Molar Mass (g/mol)	Quantity (moles)	Quantity (mass/vol)
2,2,5-Trimethyl-4-hexenal	**140.22**	**0.5**	**70.1 g**
Methanol (anhydrous)	32.04	2.5	80.1 g (101 mL)
Calcium Chloride (anhydrous)	110.98	0.45	50.0 g
Diethyl Ether	-	-	For extraction

| Anhydrous K_2CO_3 | - | - | For drying |

Protocol:

- Setup: In a 500 mL round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add anhydrous methanol (101 mL) and granulated anhydrous calcium chloride (50.0 g). Stir the mixture and cool to 0-5 °C in an ice bath.
- Aldehyde Addition: Slowly add the 2,2,5-trimethyl-4-hexenal (70.1 g) to the cold, stirred mixture.
- Reaction: Remove the ice bath and allow the mixture to warm to room temperature. Stir vigorously for 24-48 hours. The reaction progress can be monitored by GC-MS until the starting aldehyde is consumed.
- Work-up: Upon completion, add 200 mL of diethyl ether to the reaction mixture. Transfer to a separatory funnel and wash three times with 100 mL portions of cold water to remove methanol and calcium chloride.
- Drying and Concentration: Dry the organic layer over anhydrous potassium carbonate for several hours, then filter.[10] Remove the diethyl ether solvent using a rotary evaporator.
- Purification: The final product, Methyl Pamplemousse, is purified by fractional distillation under reduced pressure. Collect the fraction boiling at the appropriate temperature (approx.

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215 °C at atmospheric pressure, adjust for vacuum).[3] The product is a colorless to pale yellow liquid.[2]

Product Characterization

To confirm the identity and purity of the synthesized Methyl Pamplemousse, standard analytical techniques should be employed.

- Gas Chromatography-Mass Spectrometry (GC-MS): This is the primary method for analyzing volatile fragrance compounds.[10][12] The GC retention time will be characteristic of the compound, and the mass spectrum should show a molecular ion peak (M^+) corresponding to the molecular weight of 186.29 g/mol , along with a fragmentation pattern consistent with the structure of 1,1-dimethoxy-2,2,5-trimethyl-4-hexene.

- Nuclear Magnetic Resonance (NMR) Spectroscopy:

  - ^{1}H NMR: The proton NMR spectrum will provide definitive structural information. Expected signals would include: singlets for the two methoxy groups (-OCH_3), a singlet for the acetal proton (-$CH(OMe)_2$), signals for the gem-dimethyl and isopropyl groups, and vinylic protons of the double bond.

  - ^{13}C NMR: The carbon NMR spectrum will show distinct peaks for each unique carbon atom in the molecule, including the acetal carbon, methoxy carbons, and carbons of the alkyl chain and double bond.

Safety Precautions

All synthesis steps must be performed in a well-ventilated fume hood, and appropriate personal protective equipment (PPE), including safety goggles, lab coat, and chemical-resistant gloves, must be worn at all times.

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Chemical	Hazard Summary
Isobutyraldehyde	Highly flammable liquid and vapor (H225). Harmful if swallowed (H302). Causes serious eye irritation (H319). Vapors may form explosive mixtures with air.[13][14]
Prenyl Chloride	Highly flammable liquid and vapor. Causes skin and serious eye irritation. May be corrosive to metals.[15]
Sodium Hydroxide	Corrosive. Causes severe skin burns and eye damage.
Toluene	Flammable liquid and vapor. May be fatal if swallowed and enters airways. Causes skin irritation. May cause drowsiness or dizziness.
Methanol	Highly flammable liquid and vapor. Toxic if swallowed, in contact with skin, or if inhaled. Causes damage to organs (optic nerve).
Calcium Chloride (Anhydrous)	Causes serious eye irritation. It is hygroscopic.

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